

What is the chemical structure of Netilmicin sulfate?

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Compound of Interest

Compound Name:	Netilmicin
Cat. No.:	B1678213

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An In-depth Technical Guide to Netilmicin Sulfate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Netilmicin** sulfate, a potent, semisynthetic aminoglycoside antibiotic. It covers its chemical structure, physicochemical properties, mechanism of action, and detailed experimental protocols for its synthesis and analysis.

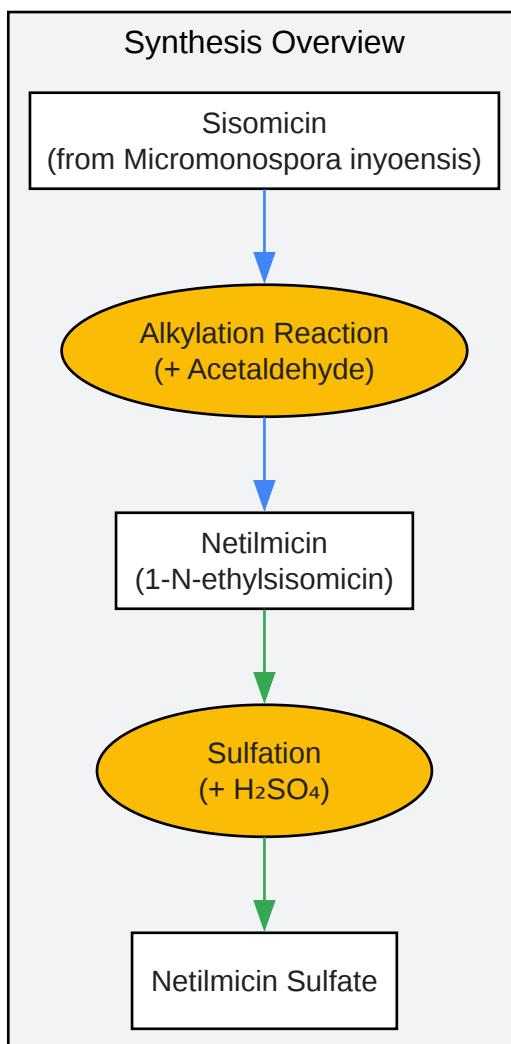
Chemical Structure and Synthesis

Netilmicin is a semisynthetic 1-N-ethyl derivative of sisomicin, an aminoglycoside antibiotic produced by the fermentation of *Micromonospora inyoensis*.^{[1][2][3][4]} The addition of an ethyl group to the sisomicin molecule enhances its resistance to certain bacterial enzymes that inactivate other aminoglycosides, while also conferring a reduced toxicity profile compared to parent compounds like gentamicin.^[5]

The chemical name for **Netilmicin** is (2R,3R,4R,5R)-2-[(1S,2S,3R,4S,6R)-4-amino-3-[(2S,3R)-3-amino-6-(aminomethyl)-3,4-dihydro-2H-pyran-2-yl]oxy]-6-(ethylamino)-2-hydroxycyclohexyl]oxy-5-methyl-4-(methylamino)oxane-3,5-diol. The sulfate salt form is a complex of two **Netilmicin** molecules with five molecules of sulfuric acid.

- Molecular Formula (**Netilmicin** Base): C₂₁H₄₁N₅O₇

- Molecular Formula (**Netilmicin** Sulfate): $(C_{21}H_{41}N_5O_7)_2 \cdot 5H_2SO_4$ or $C_{42}H_{92}N_{10}O_{34}S_5$



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Fig. 1: Synthesis pathway from Sisomicin to **Netilmicin** Sulfate.

Physicochemical Properties

Netilmicin sulfate is a white to faint yellowish, hygroscopic, and light-sensitive powder. It is soluble in water but practically insoluble in organic solvents like DMSO.

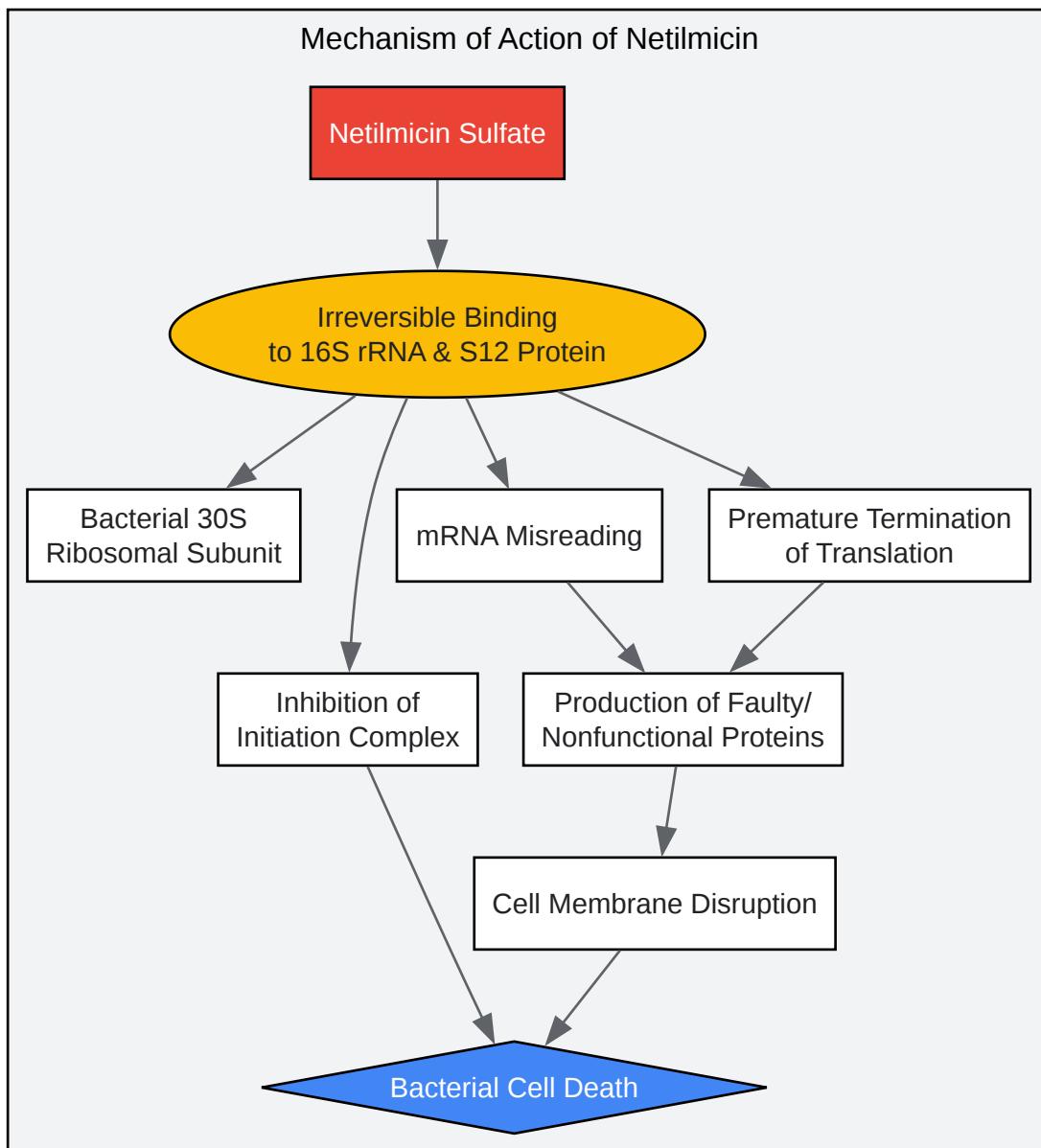
Property	Value	Reference(s)
Molecular Formula	$(C_{21}H_{41}N_5O_7)_2 \cdot 5H_2SO_4$	
Molecular Weight	1441.55 g/mol	
Appearance	White to faint yellowish powder/solid	
Melting Point	>194°C (decomposes)	
Boiling Point	868°C	
Solubility	Soluble in water (10 mg/mL)	
Storage Temperature	2-8°C	
CAS Number	56391-57-2	
Optical Rotation	$[\alpha]D_{20} = +88$ to $+96^\circ$	

Mechanism of Action

As an aminoglycoside, **Netilmicin** sulfate exerts its bactericidal effect by inhibiting protein synthesis in susceptible bacteria. This multi-faceted process disrupts essential cellular functions, ultimately leading to bacterial cell death.

- Binding to 30S Ribosomal Subunit: **Netilmicin** irreversibly binds to the 16S rRNA and S12 protein within the bacterial 30S ribosomal subunit.
- Inhibition of Initiation: This binding interferes with the formation of the initiation complex between the mRNA and the ribosome.
- mRNA Misreading: The drug induces errors in the decoding of the mRNA template, causing the incorporation of incorrect amino acids into the growing polypeptide chain. This results in the production of nonfunctional or faulty proteins.
- Premature Termination: **Netilmicin** can also cause the premature detachment of the ribosome from the mRNA, leading to incomplete and nonfunctional proteins.

- Cell Membrane Disruption: The accumulation of faulty proteins and the overall disruption of protein synthesis can compromise the integrity of the bacterial cell membrane, leading to leakage of essential components and cell death.



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Fig. 2: Signaling pathway of **Netilmicin**'s antibacterial action.

Experimental Protocols

A. Synthesis of Netilmicin

Netilmicin is synthesized from sisomicin. A high-yield process involves the selective protection of amino groups, followed by alkylation and deprotection.

Protocol Outline:

- Protection of Sisomicin: The 3, 2', and 6' amino groups of sisomicin are selectively blocked, often using an acetyl group, to form 3,2',6'-tri-N-acetyl sisomicin.
- Silylation: The hydroxyl groups at the 5 and 2" positions (and optionally the 4" position) are silylated to protect them. This can be achieved by heating the protected sisomicin with hexamethyldisilazane.
- Alkylation: The unprotected 1-amino group is converted to a 1-N-ethylamino group. This was originally performed by reacting sisomicin sulfate with acetaldehyde under reducing conditions, though this method resulted in low yields. More advanced methods convert the 1-amino substituent to a 1-N-imino substituent, which is then converted to an ethylamino group.
- Deprotection: The protecting groups (silyl and acetyl) are removed.
- Isolation: The final product, **Netilmicin**, is isolated as a free base or as an acid addition salt, such as the sulfate salt.

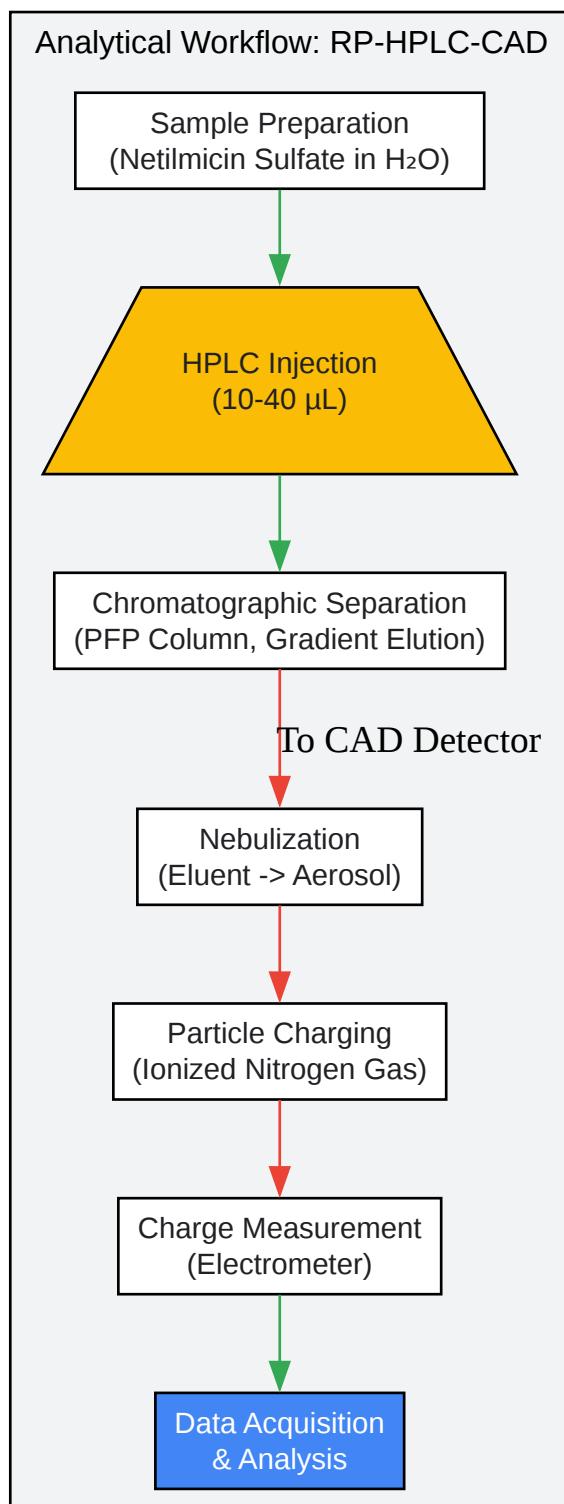
B. Analytical Method: RP-HPLC with Charged Aerosol Detection (CAD)

Due to its weak UV chromophore, analyzing **Netilmicin** sulfate and its related substances at low levels requires specialized detection methods. A validated reversed-phase high-performance liquid chromatography (RP-HPLC) method using a Charged Aerosol Detector (CAD) has been developed for this purpose.

Methodology:

- Chromatographic Column: Restek Pentafluorophenyl (PFP) column (10 cm x 4.6 mm).
- Mobile Phase:

- Solvent A: Pentafluoropropionic acid-water-acetonitrile (0.1:96:4, v/v/v).
- Solvent B: Trifluoroacetic acid-water-acetonitrile (1:96:4, v/v/v).
- Detector: Charged Aerosol Detector (CAD).
- Sample Preparation: Standard solutions are prepared by dissolving **Netilmicin** sulfate in water to a concentration of approximately 0.25 mg/mL.
- Linearity: The method demonstrates linearity in a concentration range of 0.0025 mg/mL to 0.5 mg/mL.
- Limit of Detection (LOD): 0.0025 mg/mL.
- Limit of Quantitation (LOQ): 0.005 mg/mL.



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Fig. 3: Workflow for the analysis of **Netilmicin** Sulfate via HPLC-CAD.

Applications and Scope

Netilmicin sulfate is a broad-spectrum antibiotic used to treat serious bacterial infections, particularly those caused by Gram-negative bacteria. It is effective against strains of *E. coli*, *Klebsiella*, *Enterobacter*, *Proteus* spp., and *Pseudomonas aeruginosa*, including some that are resistant to gentamicin. Its clinical applications include the treatment of bacteremia, respiratory tract infections, and skin and soft-tissue infections.

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